

# Hazard Assessment: Understanding the Risks of 4-tert-butyl-1H-imidazole

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## Compound of Interest

Compound Name: 4-tert-butyl-1H-imidazole

Cat. No.: B2999264

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**4-tert-butyl-1H-imidazole** is a solid organic compound that requires careful handling due to its specific hazard profile.<sup>[1]</sup> A thorough understanding of these risks is the foundation of a robust safety plan, directly informing the selection of appropriate Personal Protective Equipment (PPE) and handling procedures. The primary hazards associated with this compound and its chemical class are summarized below.

Table 1: Hazard Identification for **4-tert-butyl-1H-imidazole** and Related Imidazoles

Hazard Classification	Description	GHS Code	Primary Risk	Source(s)
Acute Toxicity, Oral	Harmful if swallowed.	H302	Ingestion can lead to toxic effects.	[1][2]
Skin Irritation/Corrosion	Causes skin irritation. Related imidazoles can cause severe skin burns.	H315 / H314	Direct contact can cause inflammation, redness, or chemical burns.	[3][4]
Serious Eye Damage/Irritation	Causes serious eye irritation or damage. Related compounds can cause eye burns.	H319 / H318	Splashes or airborne particles can cause significant injury to the eyes.	[3][4][5]
Target Organ Toxicity	May cause respiratory irritation.	H335	Inhalation of dust can irritate the respiratory tract.	[3][6]
Combustibility	Classified as a combustible solid.	-	May form combustible dust concentrations in the air, creating an explosion hazard.	[1][7]
Reproductive Toxicity	Some related imidazoles are suspected of damaging fertility or the unborn child.	H360	Precautionary measures are warranted due to potential reproductive hazards in the chemical class.	[5][7]

The causality is clear: the inherent chemical properties of **4-tert-butyl-1H-imidazole** dictate the necessary protective measures. Its capacity to cause severe eye and skin irritation necessitates the use of impermeable barriers, while the risk of respiratory irritation from its solid form requires engineering controls and respiratory protection.[3][4]

## Personal Protective Equipment (PPE) Protocol

The selection of PPE is not a matter of preference but a direct response to the identified hazards. A multi-layered approach is required to provide comprehensive protection. All personnel must be trained in the proper use, removal, and maintenance of their PPE.

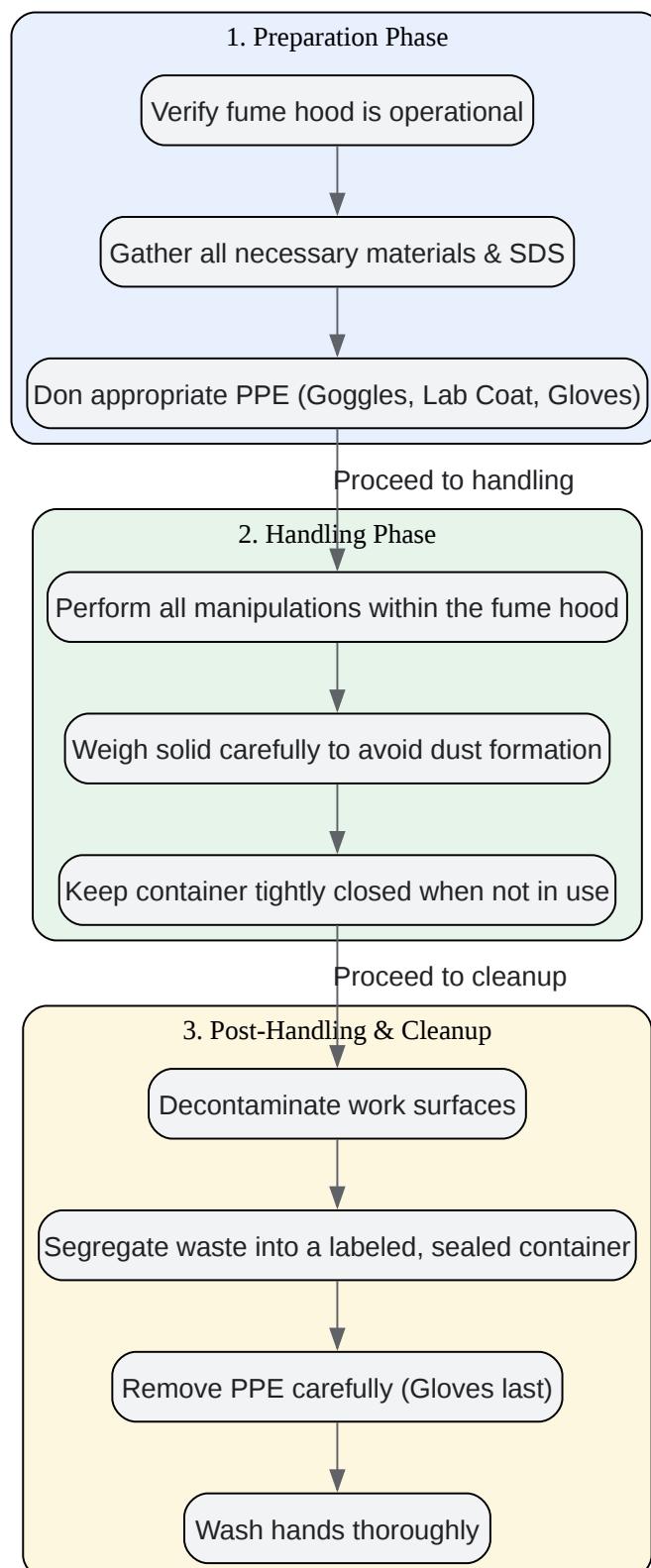
Table 2: Required PPE for Handling **4-tert-butyl-1H-imidazole**

Body Part	Required Equipment	Standard/Specification	Rationale for Use
Eyes/Face	Chemical Safety Goggles or a Full-Face Shield	ANSI Z87.1 / EN 166	Protects against splashes and airborne particles that can cause serious eye irritation or damage. <a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Hands	Chemical-Resistant Gloves (Nitrile recommended)	EN 374	Prevents skin contact, which can cause irritation or burns. <a href="#">[7]</a> <a href="#">[10]</a> Always check the manufacturer's glove compatibility chart. <a href="#">[7]</a>
Body	Fully-Buttoned Laboratory Coat or Chemical-Resistant Coveralls	-	Protects skin from accidental spills and contamination. <a href="#">[4]</a> <a href="#">[11]</a>
Respiratory	NIOSH-Approved Dust Respirator or use of a Chemical Fume Hood	NIOSH/MSHA	Required when handling the solid outside of a fume hood or if dust generation is likely, to prevent respiratory tract irritation. <a href="#">[4]</a> <a href="#">[6]</a>
Feet	Closed-Toed Shoes (Chemical-resistant boots if large quantities are handled)	-	Protects feet from spills. <a href="#">[12]</a>

## Standard Operating Procedure (SOP) for Safe Handling

This protocol provides a step-by-step methodology for handling **4-tert-butyl-1H-imidazole** to minimize exposure and ensure a safe laboratory environment.

#### Preparation & Handling Workflow

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## Sources

- 1. 4-tert-Butyl-1H-imidazole AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 2. 4-tert-Butyl-1H-imidazole AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 3. static.cymitquimica.com [static.cymitquimica.com]
- 4. tcichemicals.com [tcichemicals.com]
- 5. dept.harpercollege.edu [dept.harpercollege.edu]
- 6. fishersci.com [fishersci.com]
- 7. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 8. Protective Equipment | Plant Protection - Albert Kerbl GmbH [kerbl.com]
- 9. fishersci.com [fishersci.com]
- 10. Components of Personal Protective Equipment – Pesticide Environmental Stewardship [pesticidestewardship.org]
- 11. UNIT 7: Personal Protective Equipment [cms.ctahr.hawaii.edu]
- 12. epa.gov [epa.gov]
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